

Applying for beamtime on BM30 through the ESRF user portal

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Compound of Interest

Compound Name: *BM30*

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Applying for Beamtime on BM30: A Researcher's Guide

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals seeking to apply for beamtime on the **BM30** (FAME) beamline at the European Synchrotron Radiation Facility (ESRF) through the user portal.

Introduction to BM30 (FAME)

The French Absorption spectroscopy beamline in Material and Environmental sciences (FAME), designated as **BM30**, is a Collaborating Research Group (CRG) beamline at the ESRF.^{[1][2]} It is primarily dedicated to X-ray Absorption Spectroscopy (XAS) and excels in studies of highly diluted samples, making it particularly suitable for research in geochemistry, environmental sciences, materials science, biophysics, and chemistry.^{[1][3]}

The beamline offers a range of techniques, including:

- X-ray Absorption Near Edge Structure (XANES)^[3]
- Extended X-ray Absorption Fine Structure (EXAFS)^[3]
- X-ray Fluorescence (XRF)^[3]

BM30 is scheduled to reopen to users in September 2025 after a significant upgrade.^[1]

The Beamtime Application Process

Applying for beamtime at the ESRF, including for the **BM30** beamline, is managed electronically through the ESRF User Portal.^[4] The process involves several key steps from account creation to the final proposal submission.

Access Routes for BM30

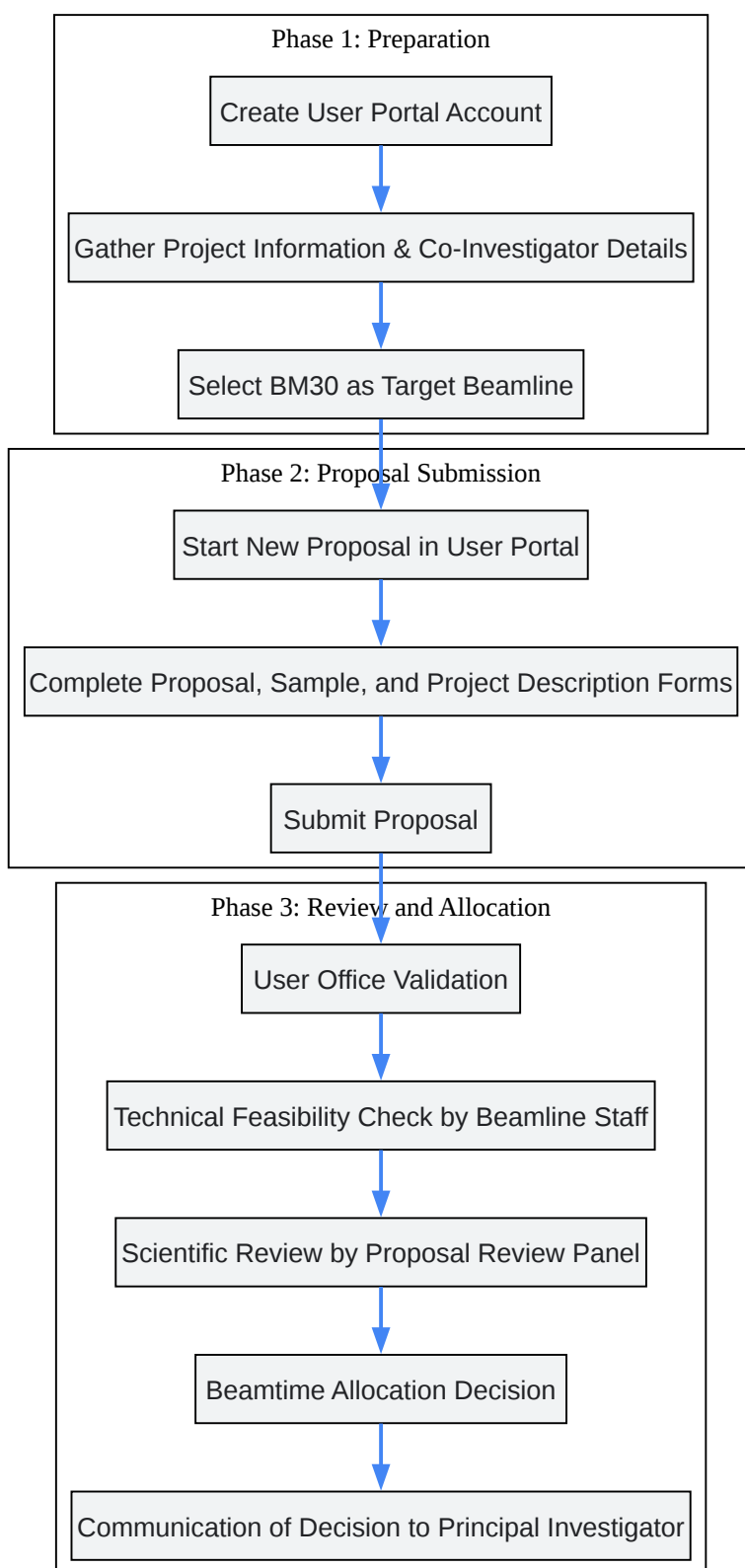
As a CRG beamline, **BM30** has two distinct access routes for obtaining beamtime.^{[2][5]}

- ESRF Public User Program: One-third of the available beamtime is allocated to the general scientific community through the standard ESRF proposal review process.^{[2][5]}
- French CRG Access: Two-thirds of the beamtime is available to researchers from French institutions.^[2] Applications for this route are submitted via the SOLEIL synchrotron's user portal.^{[2][6]}

This guide focuses on the ESRF Public User Program application process.

Application Workflow

The application process follows a structured workflow, from initial registration to the final decision.



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Caption: ESRF Beamtime Application Workflow for **BM30**.

Step-by-Step Application Guide

- Create an ESRF User Portal Account: All applicants, including the Principal Investigator (PI) and all Co-Investigators, must register and create an account on the ESRF User Portal.^[4]
- Prepare Your Proposal: Before starting the online submission, gather all necessary information. This includes a clear scientific case, details of the samples to be investigated, and the desired experimental conditions.
- Initiate a New Proposal: Log in to the User Portal and start a new proposal, selecting the "Standard ESRF Proposal" type for general access to **BM30**.^{[2][4]}
- Complete the Proposal Form: The online application consists of several sections:
 - General Information: Provide a title and abstract for your project.^[4] Note that these will be made public if beamtime is awarded.^[4]
 - Investigators: List all co-investigators.^[4]
 - Beamline Selection: Choose **BM30** and specify the required experimental setup.^[4]
 - Project Description: Upload a detailed scientific case (maximum 2 pages) using the provided template.^{[7][8]} This should articulate the scientific background, objectives, and methodology of the proposed experiment.
 - Sample Information: For each sample, complete a "sample sheet" detailing its composition, safety aspects, and any necessary handling procedures.^{[4][7]}
- Submission Deadlines: Be aware of the biannual submission deadlines, which are typically March 1st and September 10th.^[9] It is advisable to submit well in advance of the deadline to avoid any technical issues.^[9]

Quantitative Data for BM30

The following tables summarize the key technical specifications of the **BM30** beamline.

Table 1: Beamline Characteristics

Parameter	Value
Energy Range	4.8 - 40.0 keV[3]
Beam Size (H x V)	200.0 x 100.0 μm^2 [3]
Techniques	XAS, EXAFS, XANES, XRF[3]
Disciplines	Environmental Sciences, Earth and Planetary Sciences, Chemistry, Life Sciences, Physics, Materials and Engineering, Cultural Heritage[3]

Table 2: Available Sample Environments

Environment	Specifications
High-Pressure/High-Temperature Vessel	0-1500 bars; 20-1200°C[3]
Operando Catalysis Reactor	Remote gas control system[3]
Liquid Helium Cryostat	5-300K[3]

Table 3: Detector Systems

Detector Type	Application
16-element Ge solid state detector (Mirion)	Fluorescence measurement[3]
Silicon drift detectors (Vortex)	Fluorescence measurement[3]
Si diodes (Hamamatsu)	Monitoring and transmitted intensity measurements[3]

Experimental Protocols

Detailed and well-justified experimental protocols are a crucial part of a successful beamtime application. Below are generalized protocols for common experiments performed on **BM30**.

Protocol 1: Sample Preparation for XAS Measurements

Proper sample preparation is critical for high-quality XAS data.[10] The ideal sample should be homogeneous and of an appropriate thickness to ensure optimal absorption.

For Solid Samples (Powders):

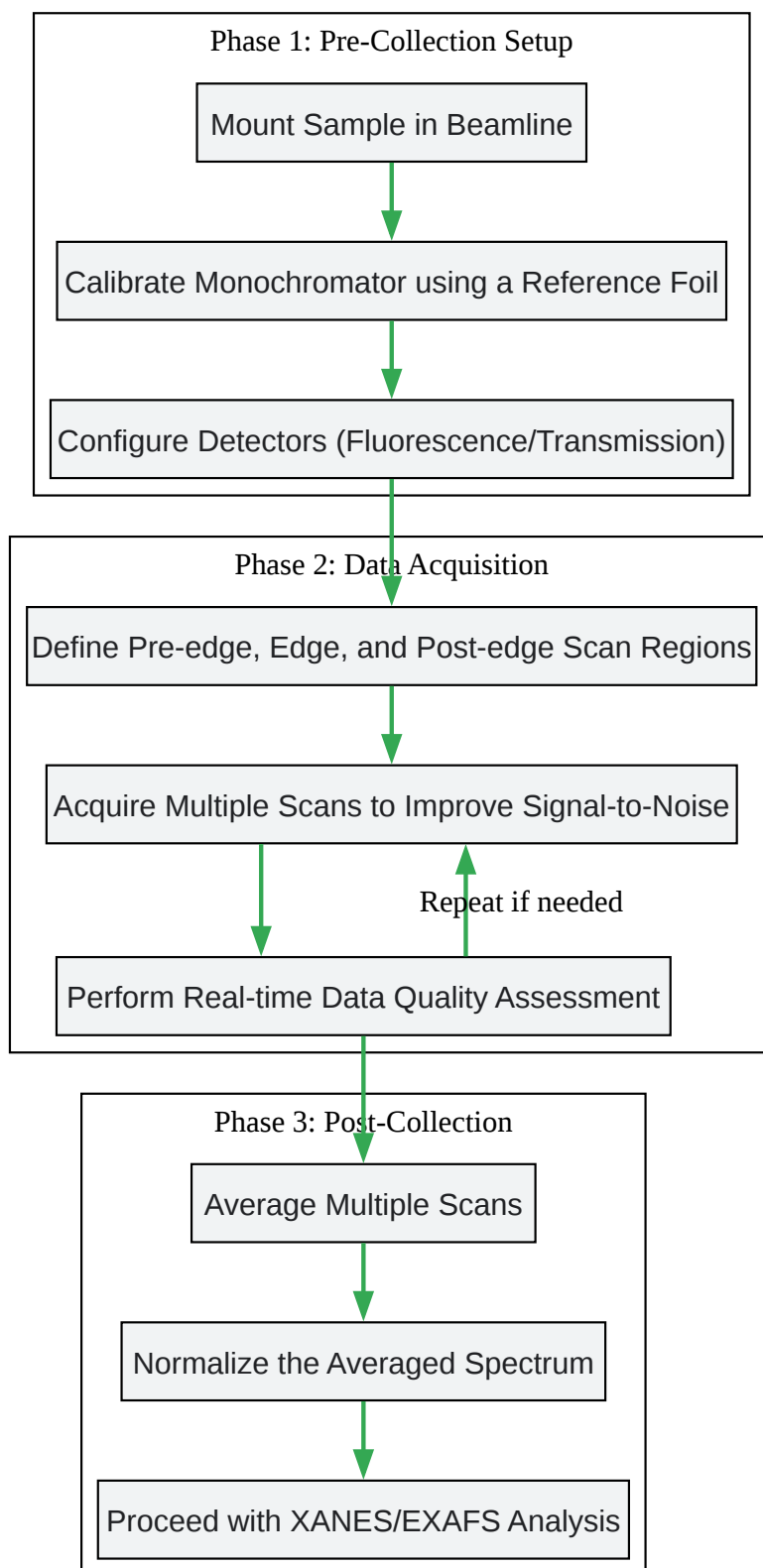
- Grinding: Finely grind the sample to ensure homogeneity and prevent inconsistencies in the X-ray beam path.[\[10\]](#)
- Pellet Pressing:
 - Calculate the optimal sample mass needed for the desired absorption edge using software like XAFSmass.[\[11\]](#)[\[12\]](#)
 - Mix the powdered sample with an inert binder such as boron nitride or cellulose to achieve a uniform pellet.[\[12\]](#)
 - Press the mixture into a pellet of a standardized diameter (e.g., 8mm or 13mm).[\[12\]](#)
- Mounting: Mount the pellet onto the appropriate sample holder. For air-sensitive samples, an anaerobic chamber is available for sample preparation.[\[10\]](#)

For Liquid Samples:

- Cell Selection: Choose a liquid cell with an appropriate path length for the concentration of the element of interest.
- Degassing: If necessary, degas the liquid to prevent bubble formation in the X-ray beam.
- Freezing: For many liquid samples, freezing them in a cryostat is recommended to minimize radiation damage and bubble formation.[\[11\]](#) A glassing agent may be required to ensure a non-crystalline, amorphous solid.[\[11\]](#)

Protocol 2: XAS Data Collection Strategy

A well-defined data collection strategy should be outlined in the proposal.



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Caption: Generalized XAS Data Collection Workflow.

- **Energy Calibration:** Calibrate the monochromator using a standard metal foil corresponding to the absorption edge of interest.
- **Scan Parameters:** Define the energy ranges for the pre-edge, XANES, and EXAFS regions. Specify the step size and integration time for each region.
- **Data Acquisition Mode:** Select the appropriate detection mode. For dilute samples, fluorescence mode is typically used, while transmission mode is suitable for more concentrated samples.[1]
- **Multiple Scans:** Plan to collect multiple scans for each sample to allow for data averaging, which improves the signal-to-noise ratio.
- **In-situ/Operando Experiments:** If applicable, describe the protocol for the in-situ or operando conditions, including changes in temperature, pressure, or gas environment.[1][3]

Post-Experiment Obligations

Following a successful beamtime experiment, users are required to:

- **Submit an Experiment Report:** A report detailing the experiment and its outcomes must be submitted within three months of the experiment's end date.[7][13]
- **Acknowledge ESRF and **BM30**:** Any publications resulting from the data collected must acknowledge the ESRF and the **BM30** beamline.[7]
- **Register Publications:** Users should register their publications in the ESRF publications database via the User Portal.[4][7]

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Phone: (601) 213-4426

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